

# Potential Research Areas for Tetrabromocatechol: A Technical Guide

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## Compound of Interest

Compound Name: *Tetrabromocatechol*

Cat. No.: *B147477*

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## Abstract

**Tetrabromocatechol** (TBC), a halogenated derivative of catechol, presents a compelling yet underexplored scaffold for therapeutic innovation. While primarily utilized as a pharmaceutical intermediate, emerging evidence surrounding the biological activities of its parent compound, catechol, and other brominated aromatic molecules suggests a rich landscape of potential research avenues. This technical guide synthesizes the current, albeit limited, knowledge on TBC and provides a comprehensive framework for future investigation into its anticancer, anti-inflammatory, and enzyme-inhibitory properties. By detailing relevant experimental protocols and highlighting key signaling pathways, this document aims to equip researchers with the foundational information necessary to unlock the therapeutic potential of **Tetrabromocatechol**.

## Introduction

**Tetrabromocatechol** (3,4,5,6-tetrabromobenzene-1,2-diol) is an organic compound that has historically served as a building block in chemical synthesis.<sup>[1]</sup> However, the well-documented biological activities of the catechol moiety and related brominated compounds warrant a closer examination of TBC as a potential bioactive agent. Catechols are known to possess a range of pharmacological properties, including antioxidant, anti-inflammatory, and anticancer effects.<sup>[2]</sup> <sup>[3]</sup> Furthermore, the introduction of bromine atoms can significantly modulate a molecule's lipophilicity and biological activity, as evidenced by potent protein kinase inhibitors like 4,5,6,7-tetrabromobenzotriazole (TBB).<sup>[4]</sup>

This guide outlines promising research directions for TBC, focusing on its potential as an anticancer agent, an inhibitor of key cellular enzymes, and a modulator of critical signaling pathways.

## Physicochemical and Toxicological Profile of Tetrabromocatechol

A foundational understanding of a compound's physical, chemical, and toxicological properties is paramount for its development as a therapeutic agent.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>2</sub> Br <sub>4</sub> O <sub>2</sub>	[5]
Molecular Weight	425.69 g/mol	[5]
CAS Number	488-47-1	[5]
Melting Point	189-193 °C	[6]
Solubility	Partly miscible with water	[6]
LD50 (mouse, intravenous)	42 mg/kg	[6]

## Potential Research Area 1: Anticancer Activity

The anticancer potential of TBC is a primary area for investigation, largely inferred from the activity of its parent compound, catechol. Catechol has demonstrated cytotoxic effects against various cancer cell lines, inducing apoptosis and cell cycle arrest.[7][8]

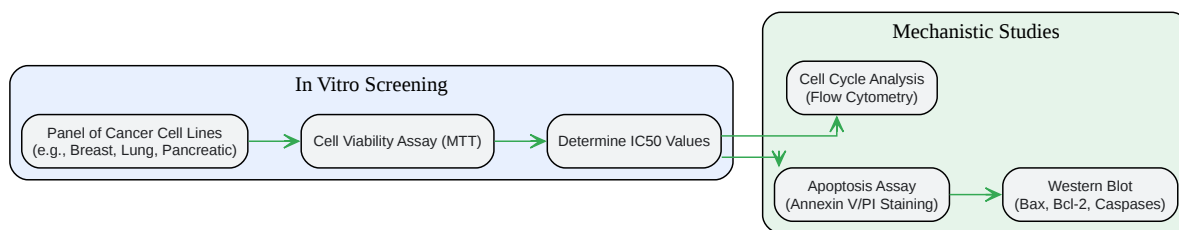
## Comparative Cytotoxicity of Catechol

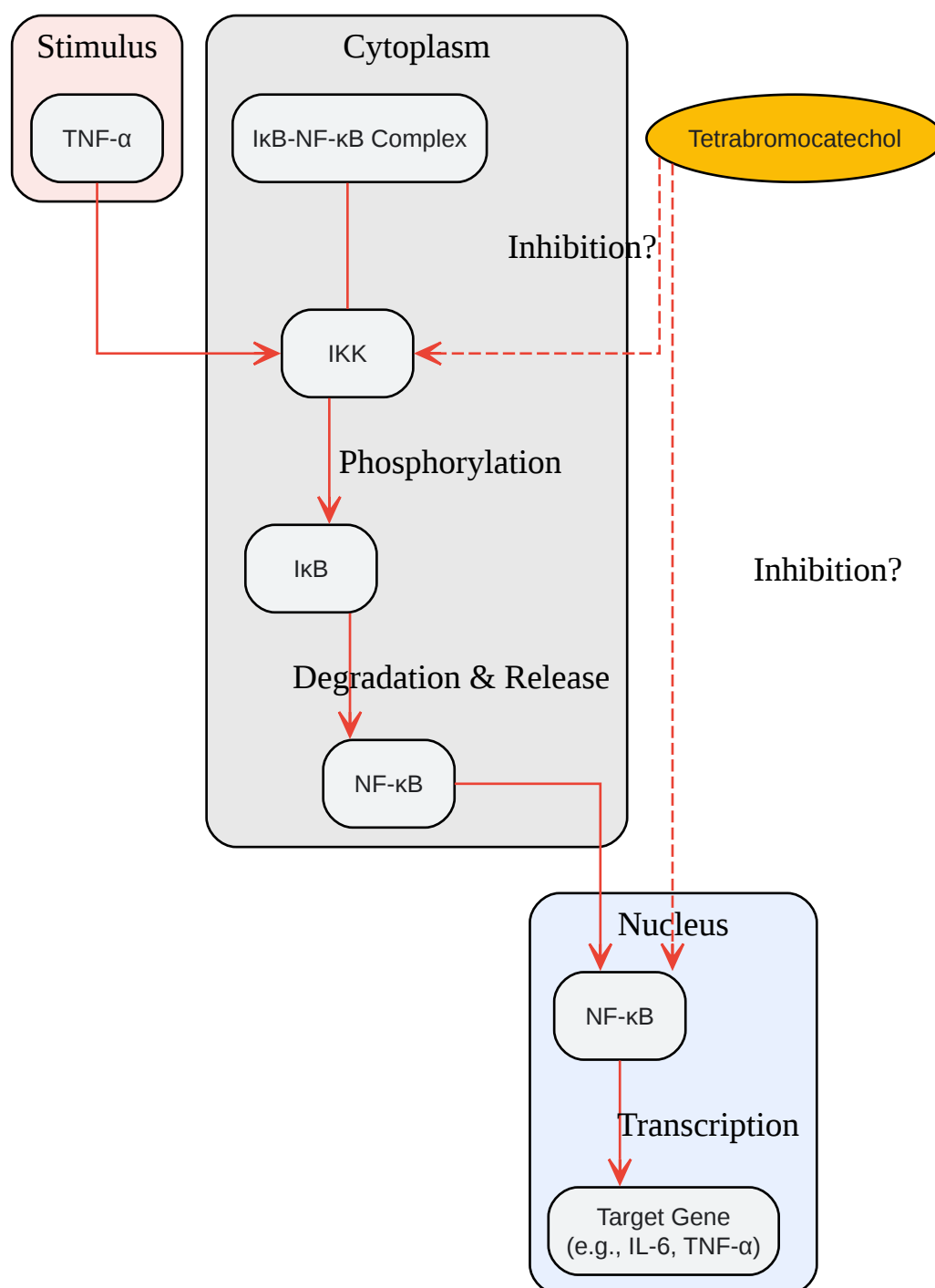
While specific IC<sub>50</sub> values for **Tetrabromocatechol** are not yet reported in the literature, the activity of catechol provides a benchmark for potential efficacy.

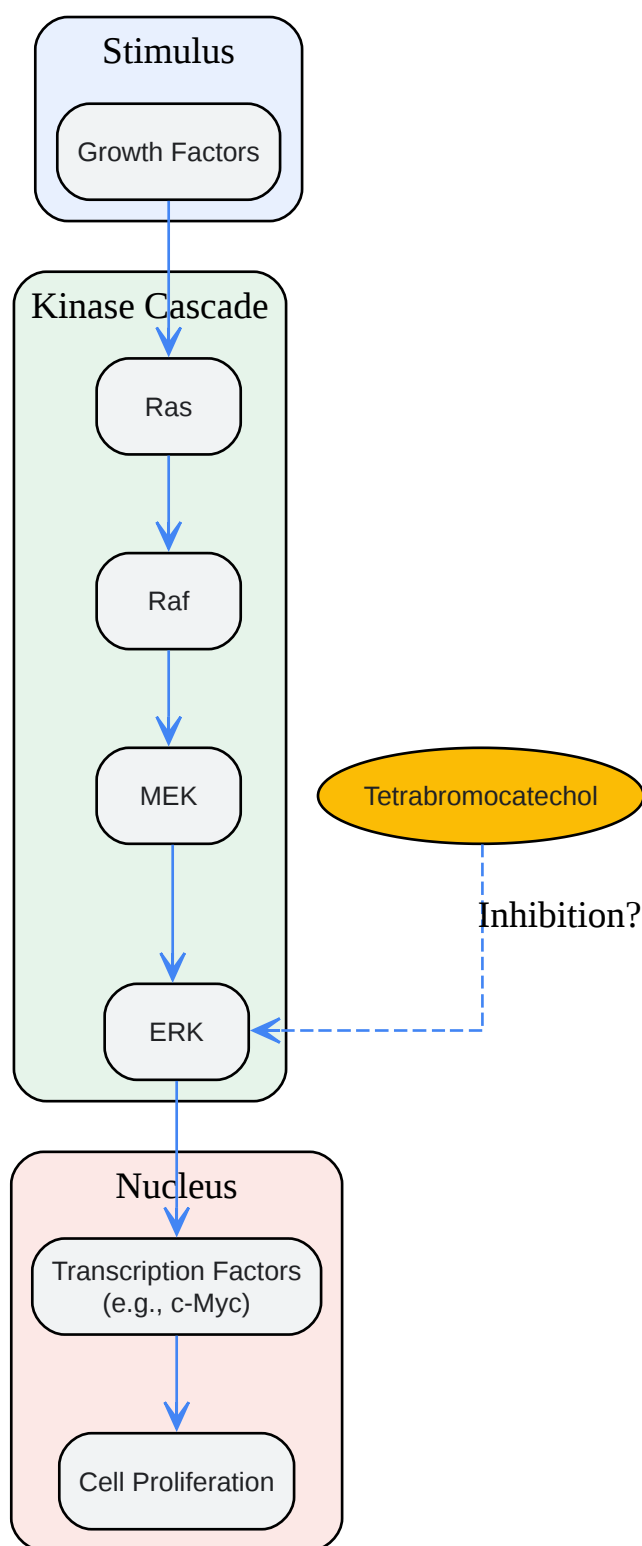
Compound	Cell Line	IC <sub>50</sub> (μM)	Reference
Catechol	Panc-1 (Pancreatic Cancer)	91.71 ± 5.14	[7]

## Proposed Experimental Workflow for Anticancer Screening

To elucidate the anticancer properties of TBC, a systematic screening process is recommended.







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